

A Technical Guide to the Spectroscopic Characterization of Boc-4-methyl-DL-tryptophan

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Compound of Interest

Compound Name: *Boc-4-methyl-DL-tryptophan*

CAS No.: *1219232-56-0*

Cat. No.: *B1462776*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N-tert-butyloxycarbonyl (Boc)-4-methyl-DL-tryptophan is a crucial building block in the synthesis of novel peptides and pharmacologically active molecules. Its purity and structural integrity are paramount for the successful development of new therapeutics. This in-depth technical guide provides a comprehensive overview of the essential spectroscopic techniques used to characterize this compound: Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). By detailing the expected spectral features and providing standardized protocols, this guide serves as a vital resource for researchers in medicinal chemistry and drug development, ensuring the quality and reliability of their synthetic intermediates.

Introduction: The Significance of Boc-4-methyl-DL-tryptophan in Drug Discovery

Tryptophan and its derivatives are integral to a multitude of biological processes and serve as key components in many therapeutic agents. The strategic placement of a methyl group on the indole ring, as seen in 4-methyl-tryptophan, can significantly alter the parent molecule's conformational preferences and biological activity. The Boc protecting group is widely employed in peptide synthesis due to its stability under various conditions and its facile, acid-labile removal.^[1] Therefore, **Boc-4-methyl-DL-tryptophan** represents a valuable synthetic intermediate for creating modified peptides with potentially enhanced pharmacological properties, such as improved enzymatic stability or receptor binding affinity.

Given its role as a foundational element in complex molecular architectures, rigorous spectroscopic characterization is not merely a procedural step but a cornerstone of quality control and experimental reproducibility. This guide elucidates the principles and practical application of NMR, IR, and MS for the unambiguous identification and purity assessment of **Boc-4-methyl-DL-tryptophan**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Molecular Framework

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. Both ^1H and ^{13}C NMR provide detailed information about the chemical environment of each atom, allowing for a complete assignment of the molecule's structure.

Expected ^1H NMR Spectral Data

The ^1H NMR spectrum of **Boc-4-methyl-DL-tryptophan** is expected to exhibit a series of characteristic signals corresponding to the protons of the Boc group, the tryptophan side chain, and the indole ring. The chemical shifts (δ) are influenced by the electronic environment of the neighboring atoms.

Proton Assignment	Expected Chemical Shift (ppm)	Multiplicity	Integration
Boc (tert-butyl)	~1.4	s	9H
Indole CH ₃	~2.4	s	3H
β-CH ₂	~3.2 - 3.4	m	2H
α-CH	~4.3 - 4.5	m	1H
Indole H5, H6, H7	~7.0 - 7.5	m	3H
Indole H2	~7.0	s	1H
NH (Boc)	~5.0	d	1H
NH (Indole)	~8.0	s	1H
COOH	~10.0 - 12.0	br s	1H

Note: The exact chemical shifts can vary depending on the solvent and concentration. The use of a deuterated solvent like DMSO-d₆ is common for compounds with exchangeable protons (NH, COOH).

Expected ¹³C NMR Spectral Data

The ¹³C NMR spectrum provides complementary information on the carbon skeleton of the molecule.

Carbon Assignment	Expected Chemical Shift (ppm)
Boc C(CH ₃) ₃	~28.5
Indole CH ₃	~21.0
β-C	~28.0
α-C	~55.0
Boc C(CH ₃) ₃	~80.0
Indole C3	~110.0
Indole C4, C5, C6, C7	~111.0 - 128.0
Indole C2	~124.0
Indole C8, C9	~127.0, 136.0
Boc C=O	~156.0
Carboxylic Acid C=O	~174.0

Experimental Protocol for NMR Spectroscopy



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Caption: Workflow for NMR data acquisition and processing.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and non-destructive technique that provides information about the vibrational modes of functional groups within a molecule. The IR spectrum of **Boc-4-methyl-**

DL-tryptophan will display characteristic absorption bands for the N-H, C-H, C=O, and C-O bonds.

Expected IR Absorption Bands

Functional Group	Expected Wavenumber (cm ⁻¹)	Intensity
N-H (Indole)	3400 - 3300	Medium
O-H (Carboxylic Acid)	3300 - 2500	Broad
C-H (Aromatic/Aliphatic)	3100 - 2850	Medium-Strong
C=O (Carboxylic Acid)	1725 - 1700	Strong
C=O (Boc Carbamate)	1700 - 1680	Strong
N-H (Boc Carbamate)	1540 - 1510	Medium
C-O (Boc Carbamate)	1250 - 1150	Strong

Note: The broadness of the O-H stretch is due to hydrogen bonding. The two distinct C=O stretches are key indicators of the presence of both the carboxylic acid and the Boc protecting group.[2]

Experimental Protocol for IR Spectroscopy (ATR)



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Caption: Workflow for ATR-IR data acquisition.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is an essential analytical technique for determining the molecular weight of a compound and can provide structural information through fragmentation analysis.

Electrospray ionization (ESI) is a soft ionization technique well-suited for polar molecules like amino acid derivatives.

Expected Mass-to-Charge Ratios (m/z)

The molecular formula for **Boc-4-methyl-DL-tryptophan** is $C_{18}H_{24}N_2O_4$. The calculated monoisotopic mass is approximately 348.1736 g/mol .

Ion	Expected m/z	Description
$[M+H]^+$	~349.1814	Protonated molecule
$[M+Na]^+$	~371.1633	Sodium adduct
$[M-H]^-$	~347.1658	Deprotonated molecule (in negative ion mode)

Characteristic Fragmentation Patterns

A hallmark of Boc-protected compounds in mass spectrometry is the neutral loss of isobutylene (56 Da) or tert-butanol (74 Da) from the protonated molecular ion upon collision-induced dissociation (CID).

- $[M+H]^+ \rightarrow [M+H - 56]^+$: Loss of isobutylene (C_4H_8)
- $[M+H]^+ \rightarrow [M+H - 100]^+$: Loss of the entire Boc group ($C_5H_8O_2$)

Further fragmentation of the tryptophan side chain is also expected, often involving cleavage at the $C\alpha$ - $C\beta$ bond.

Experimental Protocol for LC-MS



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Caption: Workflow for LC-MS data acquisition and analysis.

Conclusion: A Triad of Spectroscopic Validation

The comprehensive characterization of **Boc-4-methyl-DL-tryptophan** through the synergistic use of NMR, IR, and MS provides a robust and reliable confirmation of its chemical identity and purity. Each technique offers a unique and complementary piece of the structural puzzle. NMR elucidates the detailed atomic connectivity, IR confirms the presence of key functional groups, and MS verifies the molecular weight and provides insight into fragmentation pathways. Adherence to the principles and protocols outlined in this guide will empower researchers to proceed with confidence in the quality of their synthetic building blocks, ultimately accelerating the pace of drug discovery and development.

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